

Application Notes and Protocols: Preparation of Eosin Y Staining Solution for Histology

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Compound of Interest

Compound Name: Eosin Y disodium

Cat. No.: B8006750

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Introduction

Eosin Y is a synthetic, acidic xanthene dye widely employed as a counterstain in histology, most notably in the Hematoxylin and Eosin (H&E) staining method.[1][2][3] In the H&E stain, Hematoxylin stains cell nuclei a purplish-blue, while Eosin Y imparts various shades of pink and red to eosinophilic structures such as the cytoplasm, collagen, muscle fibers, and erythrocytes.[4][5][6][7][8] This differential staining provides a clear contrast between the nucleus and cytoplasm, enabling pathologists and researchers to visualize tissue morphology.[8]

Eosin Y is an anionic (negatively charged) dye that binds to basic (positively charged) proteins in the cytoplasm.[1][9] Its staining intensity and hue can be modulated by the solvent (aqueous vs. alcoholic) and the pH of the solution.[9][10] Alcoholic solutions are often preferred, especially in automated staining systems, as they can enhance differentiation and reduce the leaching of the dye during subsequent dehydration steps.[9][10] The addition of an acid, typically glacial acetic acid, sharpens the staining by lowering the pH to an optimal range of approximately 4.6-5.0.[3][10][11]

Data Presentation: Eosin Y Solution Formulations

The following table summarizes various formulations for preparing Eosin Y stock and working solutions. Concentrations and solvent types can be selected based on specific laboratory protocols and desired staining characteristics.

Solution Type	Eosin Y (w/v)	Primary Solvent	Additives	Source Citation
Stock Solutions				
1% Alcoholic Stock	1 g	80 mL 95% Ethanol, 20 mL Distilled Water	-	[12]
1% Alcoholic Stock	10 g	800 mL 95% Ethanol, 200 mL Distilled Water	-	[13]
Alcoholic Stock	1 g	1 L 70% Ethanol	5 mL Glacial Acetic Acid	[14]
Working Solutions				
0.5% Aqueous	0.5%	Distilled Water	~1 drop Acetic Acid per 100 mL	[1][5]
0.1% Aqueous	0.1 g	1 L Distilled Water	Glacial Acetic Acid to pH 4.6-6.0	[2]
~0.8% Alcoholic	1 g	320 mL Ethanol, 80 mL Distilled Water	2 drops Glacial Acetic Acid	[7]
0.5% Alcoholic	0.5%	90% Ethanol	Acidified (e.g., with Acetic Acid)	[1]
0.25% Alcoholic (from 1% Stock)	250 mL of 1% Stock	750 mL 80% Ethanol	5 mL Glacial Acetic Acid	[13]
Alcoholic (from Stock)	1 part 1% Stock	3 parts 80% Ethanol	Optional: Acetic Acid	[12]
Eosin-Phloxine B	100 mL Eosin Stock, 10 mL Phloxine Stock	780 mL 95% Ethanol	4 mL Glacial Acetic Acid	[13][15]

Experimental Protocols

Protocol 1: Preparation of 1% Alcoholic Eosin Y Stock Solution

This protocol produces a concentrated stock solution that can be stored and diluted to create a working solution.

Materials:

- Eosin Y powder (Biological Stain Commission certified)
- 95% Ethanol
- Distilled or Deionized Water
- 1 L Graduated cylinder or volumetric flask
- Magnetic stirrer and stir bar
- Weighing scale and weigh paper/boat
- Storage bottle

Procedure:

- Weigh 10 g of Eosin Y powder and place it into the 1 L flask.[\[13\]](#)
- Measure 800 mL of 95% Ethanol and add it to the flask.[\[13\]](#)
- Place the flask on a magnetic stirrer and add the stir bar. Stir until the powder is mostly dispersed.
- Add 200 mL of distilled water to the solution.[\[13\]](#)
- Continue stirring until the Eosin Y is completely dissolved. This may take some time.
- Once dissolved, transfer the solution to a clearly labeled storage bottle.

- Store at room temperature. The solution is stable for an extended period.[1]

Protocol 2: Preparation of 0.5% Aqueous Eosin Y Working Solution

This is a ready-to-use aqueous formulation.

Materials:

- Eosin Y powder
- Distilled or Deionized Water
- Glacial Acetic Acid (optional)
- 1 L Graduated cylinder or volumetric flask
- Magnetic stirrer and stir bar
- Weighing scale
- Storage bottle
- Filter paper (e.g., Whatman No. 1) and funnel

Procedure:

- Weigh 5 g of Eosin Y powder.
- Measure 1 L of distilled water and pour it into the flask.[12]
- Add the Eosin Y powder to the water while stirring to facilitate dissolution.
- (Optional) To sharpen the stain, slowly add 0.5 mL of glacial acetic acid for every 100 mL of stain (5 mL for 1 L).[1][12] The optimal pH range is between 4.6 and 6.[2]
- Stir until the solution is homogeneous.
- Filter the solution before use to remove any undissolved particles.[1][2]

- Transfer to a labeled storage bottle and store at room temperature.

Protocol 3: Preparation of 0.25% Alcoholic Eosin Y Working Solution (from 1% Stock)

This protocol describes the dilution of a stock solution to create a ready-to-use working solution.

Materials:

- 1% Alcoholic Eosin Y Stock Solution (from Protocol 1)
- 80% Ethanol
- Glacial Acetic Acid
- Graduated cylinders
- Mixing container/flask

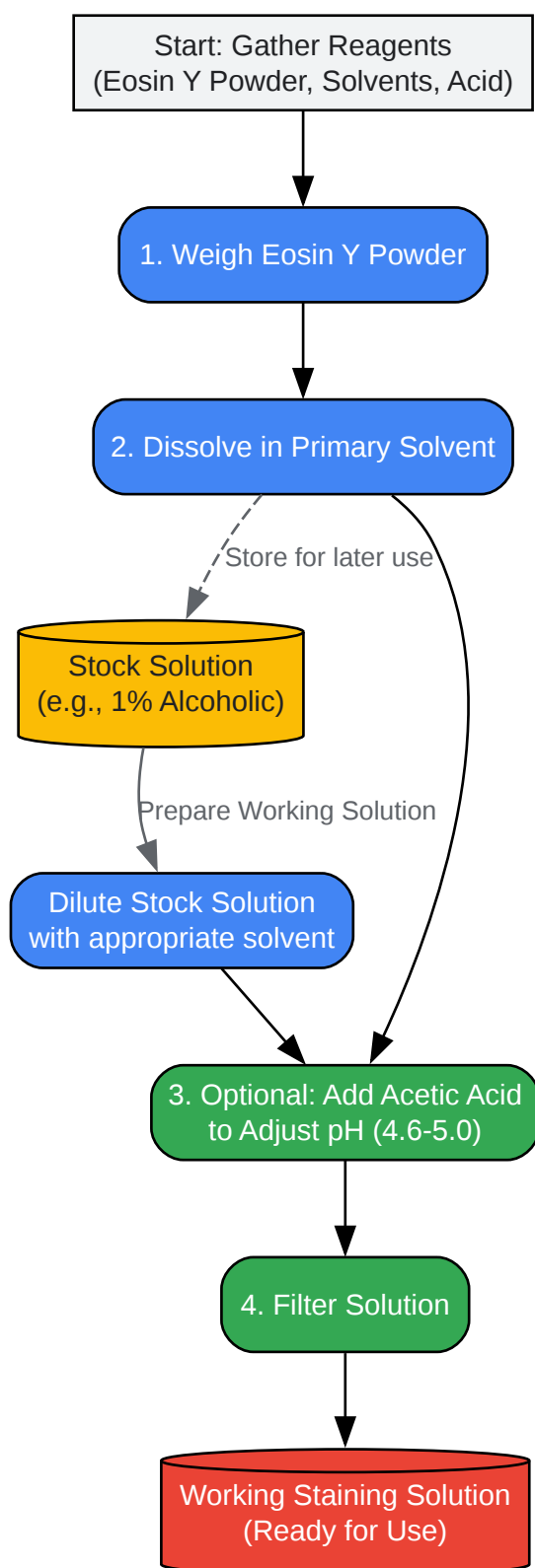
Procedure:

- In a suitable mixing container, measure 250 mL of the 1% Eosin Y stock solution.[\[13\]](#)
- Add 750 mL of 80% Ethanol.[\[13\]](#)
- Add 5 mL of glacial acetic acid to the mixture.[\[13\]](#)
- Mix well until the solution is homogeneous.
- The working solution is now ready for use. It should be filtered before the first use.[\[1\]](#) Store in a tightly sealed container.

Mandatory Visualization

Workflow for Eosin Y Solution Preparation

The following diagram illustrates the general workflow for preparing both stock and working Eosin Y staining solutions.



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Caption: Workflow for preparing Eosin Y staining solutions.

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